

1,3-Diacetoxylbenzene CAS number and molecular structure

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Compound of Interest

Compound Name: 1,3-Diacetoxylbenzene

Cat. No.: B086602

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1,3-Diacetoxylbenzene: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

1,3-Diacetoxylbenzene, also known as resorcinol diacetate, is an aromatic compound with the chemical formula C₁₀H₁₀O₄. Its CAS number is 108-58-7.^{[1][2][3][4][5]} This guide provides an in-depth overview of its chemical and physical properties, a detailed experimental protocol for its synthesis, and its molecular structure. The information is presented to support its application in research and development.

Molecular Structure and Identification

1,3-Diacetoxylbenzene is the diacetate ester of resorcinol (1,3-dihydroxybenzene). The molecule consists of a benzene ring substituted at positions 1 and 3 with acetoxy groups.

IUPAC Name: (3-acetoxyphenyl) acetate^{[1][2]}

Synonyms: Resorcinol diacetate, m-Phenylenediacetate, 1,3-Benzenediol diacetate^[2]

Molecular Formula: C₁₀H₁₀O₄^{[1][5]}

SMILES: CC(=O)OC1=CC(=CC=C1)OC(=O)C[2]

Physicochemical Data

A summary of the key quantitative data for **1,3-Diacetoxymethane** is presented in the table below for easy reference and comparison.

Property	Value	Source
CAS Number	108-58-7	[1][2][3][4][5]
Molecular Weight	194.18 g/mol	[2]
Density	1.178 g/mL at 25 °C	[6][7]
Boiling Point	278 °C	[8]
Melting Point	Not available (liquid at room temperature)	[8]
Flash Point	>110 °C	[4]
Refractive Index	1.503 (n _{20/D})	[7][8]

Experimental Protocols

Synthesis of 1,3-Diacetoxymethane

A common method for the synthesis of **1,3-Diacetoxymethane** is the esterification of resorcinol with acetic anhydride.[7]

Reaction:



Materials:

- Resorcinol
- Acetic anhydride

- Pyridine (as catalyst, optional)
- Distilled water
- Diethyl ether or other suitable organic solvent
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate or sodium sulfate
- Round-bottom flask
- Reflux condenser
- Separatory funnel
- Beakers and Erlenmeyer flasks
- Rotary evaporator

Procedure:

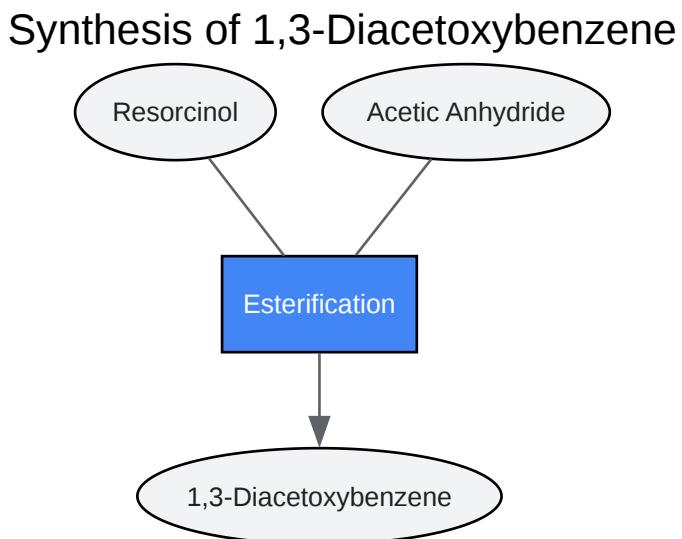
- In a round-bottom flask, dissolve resorcinol in a slight excess of acetic anhydride.
- Optionally, add a catalytic amount of pyridine to the mixture.
- Heat the mixture under reflux for a specified period, monitoring the reaction progress by thin-layer chromatography (TLC).
- After the reaction is complete, cool the mixture to room temperature.
- Slowly add distilled water to the reaction mixture to quench the excess acetic anhydride.
- Transfer the mixture to a separatory funnel and extract the product with an organic solvent such as diethyl ether.
- Wash the organic layer sequentially with distilled water, saturated sodium bicarbonate solution (to neutralize any remaining acetic acid), and again with distilled water.

- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- Filter the drying agent and remove the solvent from the filtrate using a rotary evaporator to yield crude **1,3-Diacetoxylbenzene**.
- The product can be further purified by vacuum distillation.

Mandatory Visualizations

Synthesis of 1,3-Diacetoxylbenzene

The following diagram illustrates the synthetic pathway for **1,3-Diacetoxylbenzene** from resorcinol and acetic anhydride.



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Caption: Synthesis pathway of **1,3-Diacetoxylbenzene**.

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